

An In-depth Technical Guide to 1-Methoxy-4-propylbenzene

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Compound of Interest

Compound Name: 1-Methoxy-4-propylbenzene

Cat. No.: B087226

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Introduction

1-Methoxy-4-propylbenzene, also known by synonyms such as p-propylanisole and dihydroanethole, is an organic aromatic compound with the chemical formula $C_{10}H_{14}O$.^{[1][2]} It is structurally characterized by a benzene ring substituted with a methoxy group ($-OCH_3$) and a propyl group ($-CH_2CH_2CH_3$) at the para position.^[1] This compound belongs to the class of phenylpropanes and is found naturally in herbs and spices like aniseed and fennel, contributing to their characteristic sweet, anise-like flavor.^{[1][3]} Its primary applications are in the flavor and fragrance industries, but it also serves as a valuable chemical intermediate in the synthesis of more complex organic molecules, including pharmaceuticals and agrochemicals.^[1] Despite its uses, a comprehensive literature review reveals that dedicated research on **1-methoxy-4-propylbenzene** itself is somewhat limited, though studies on related methoxybenzene derivatives provide insight into its potential biological activities.^{[1][4]}

Physicochemical Properties

The fundamental physical and chemical characteristics of **1-methoxy-4-propylbenzene** are summarized below. This data is crucial for its handling, application, and synthesis.

Property	Value	Reference
IUPAC Name	1-methoxy-4-propylbenzene	[1]
Synonyms	4-propylanisole, p-propylanisole, dihydroanethole	[1][5]
CAS Number	104-45-0	[1]
Molecular Formula	C ₁₀ H ₁₄ O	[1]
Molecular Weight	150.22 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, anise-like, fennel-like, herbaceous	[1][2]
Boiling Point	212.00 to 213.00 °C @ 760.00 mm Hg	[2][6]
Water Solubility	63.36 mg/L @ 25 °C (estimated)	[6]
logP (Octanol/Water)	3.71 (ALOGPS), 3.22 (ChemAxon)	[3]
Solubility	Slightly soluble in water; miscible in oils; soluble in ethanol	[1]

Synthesis and Experimental Protocols

Several methods are established for the synthesis of **1-methoxy-4-propylbenzene**. The most common approaches involve the alkylation of anisole.

Key Synthesis Methods

- Alkylation of Anisole: This reaction involves treating anisole (methoxybenzene) with propyl bromide in the presence of a base like sodium hydride or potassium carbonate.[1]

- Friedel-Crafts Alkylation: A classic method where anisole is reacted with propyl chloride using a Lewis acid catalyst, such as aluminum chloride (AlCl_3).^[1]

Detailed Experimental Protocol: Friedel-Crafts Alkylation

This protocol describes a general procedure for the synthesis of **1-methoxy-4-propylbenzene** via Friedel-Crafts alkylation.

Materials:

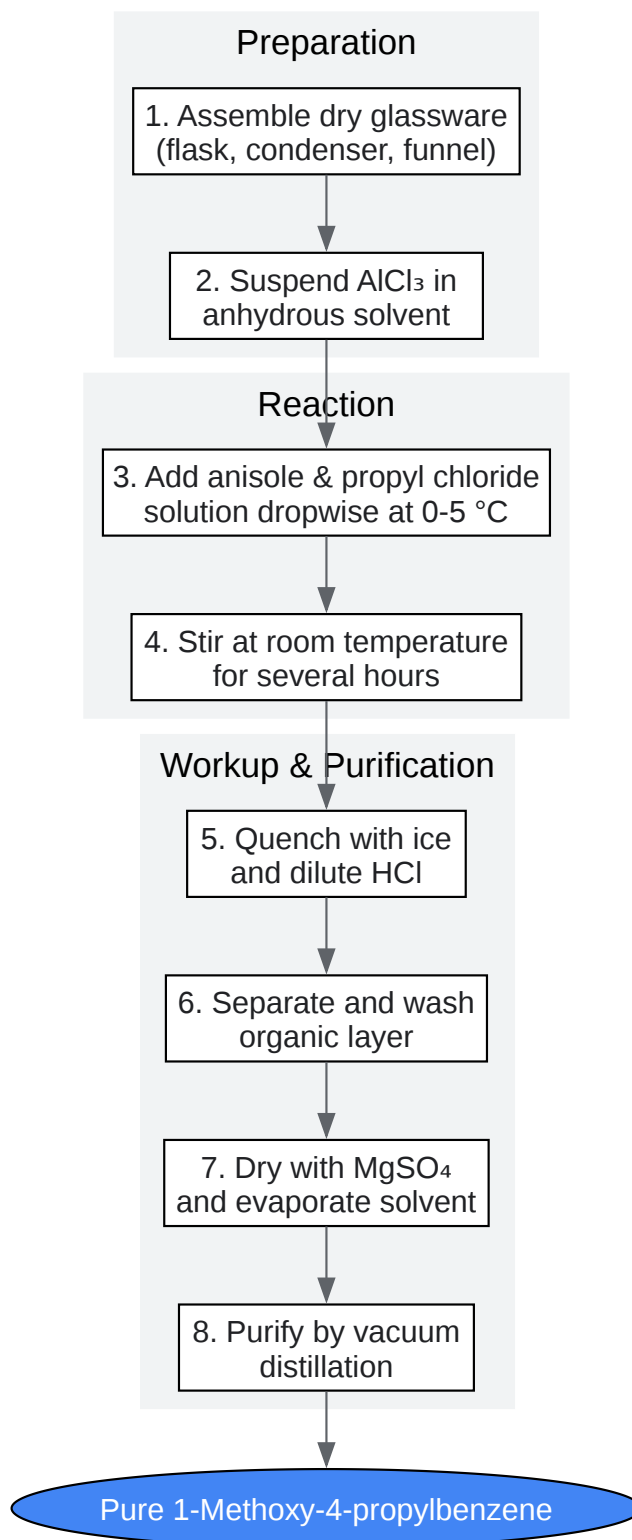
- Anisole
- Propyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous solvent (e.g., dichloromethane or carbon disulfide)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer

Procedure:

- Setup: A clean, dry round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. The entire apparatus is protected from atmospheric moisture using drying tubes.
- Reaction Mixture: Anhydrous aluminum chloride is suspended in the anhydrous solvent within the flask and cooled in an ice bath.
- Addition of Reactants: A solution of anisole and propyl chloride in the same solvent is added dropwise from the dropping funnel to the stirred AlCl_3 suspension. The temperature is maintained near 0-5 °C during the addition.

- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC).
- **Quenching:** The reaction is carefully quenched by pouring the mixture over crushed ice, followed by the slow addition of dilute HCl to decompose the aluminum chloride complex.
- **Workup:** The organic layer is separated, washed sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield pure **1-methoxy-4-propylbenzene**.

General Workflow for Friedel-Crafts Alkylation Synthesis



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A generalized workflow for the synthesis of **1-methoxy-4-propylbenzene**.

Biological Activities and Applications in Drug Development

While direct pharmacological data on **1-methoxy-4-propylbenzene** is sparse, its structural motif is a key component in various biologically active molecules.^[1] Its derivatives have shown significant potential in medicinal chemistry.

Role as a Chemical Intermediate

The methoxy-substituted benzene ring in **1-methoxy-4-propylbenzene** provides specific electronic properties that are advantageous for synthesizing complex molecules.^[1]

- **Polo-like kinase 1 (Plk1) Inhibitors:** Derivatives have been developed as potent inhibitors of Plk1, a key regulator of cell division, making it a target for anticancer therapies. The para-methoxy substitution pattern is often associated with enhanced potency.^[1]
- **Heterocyclic Scaffolds:** It serves as a building block for triazoloquinazoline scaffolds. The electron-rich aromatic system, activated by the methoxy group, facilitates regioselective electrophilic aromatic substitution, leading to predictable product formation.^[1]
- **Spirocyclic Compounds:** The unique electronic environment created by the methoxy and propyl groups facilitates the nucleophilic attack and ring-closure reactions necessary for synthesizing spiro-isobenzofuran and spiro[benzo[g]indole-2,1'-isobenzofuran] derivatives.^[1]

Potential Biological Activities of Methoxybenzene Derivatives

Research on structurally related methoxybenzene compounds indicates a range of biological activities, suggesting potential avenues for future investigation of **1-methoxy-4-propylbenzene**.^[4]

Biological Activity	Target Organism/Cell Line	Key Findings (for related compounds)	Reference
Antimicrobial	Salmonella typhi, Staphylococcus aureus	Methoxybenzene derivatives show inhibitory effects, with MIC values ranging from 32 to 128 µg/mL.	[4]
Anticancer	Various cancer cell lines	Assessed using MTT assay to determine cell viability after treatment.	[4]
Antioxidant	-	Methoxybenzene derivatives are explored for their ability to scavenge free radicals.	[4]

Experimental Protocol: MTT Assay for Cytotoxicity

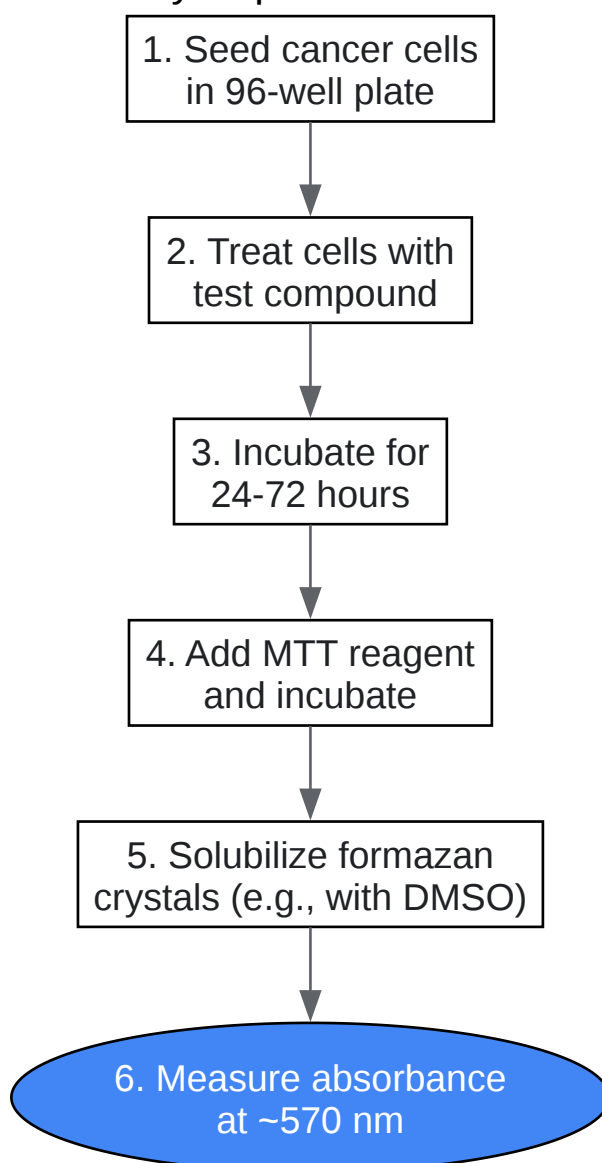
The MTT assay is a standard colorimetric method used to measure the metabolic activity of cells, which serves as an indicator of cell viability and proliferation. It is frequently used to screen compounds for potential anticancer activity.[4]

Procedure:

- **Cell Seeding:** Cancer cells are seeded into 96-well plates at a predetermined density and incubated overnight to allow for attachment.
- **Compound Treatment:** The cells are treated with various concentrations of the test compound (e.g., a derivative of **1-methoxy-4-propylbenzene**) and incubated for a specific duration (e.g., 24, 48, or 72 hours).
- **MTT Addition:** An MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours.

- **Formazan Solubilization:** Viable cells with active mitochondrial dehydrogenases convert the yellow MTT tetrazolium salt into a purple formazan product. A solubilizing agent (like DMSO or isopropanol) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the resulting purple solution is measured using a microplate reader at a wavelength of approximately 570 nm. The absorbance is directly proportional to the number of viable cells.

MTT Assay Experimental Workflow

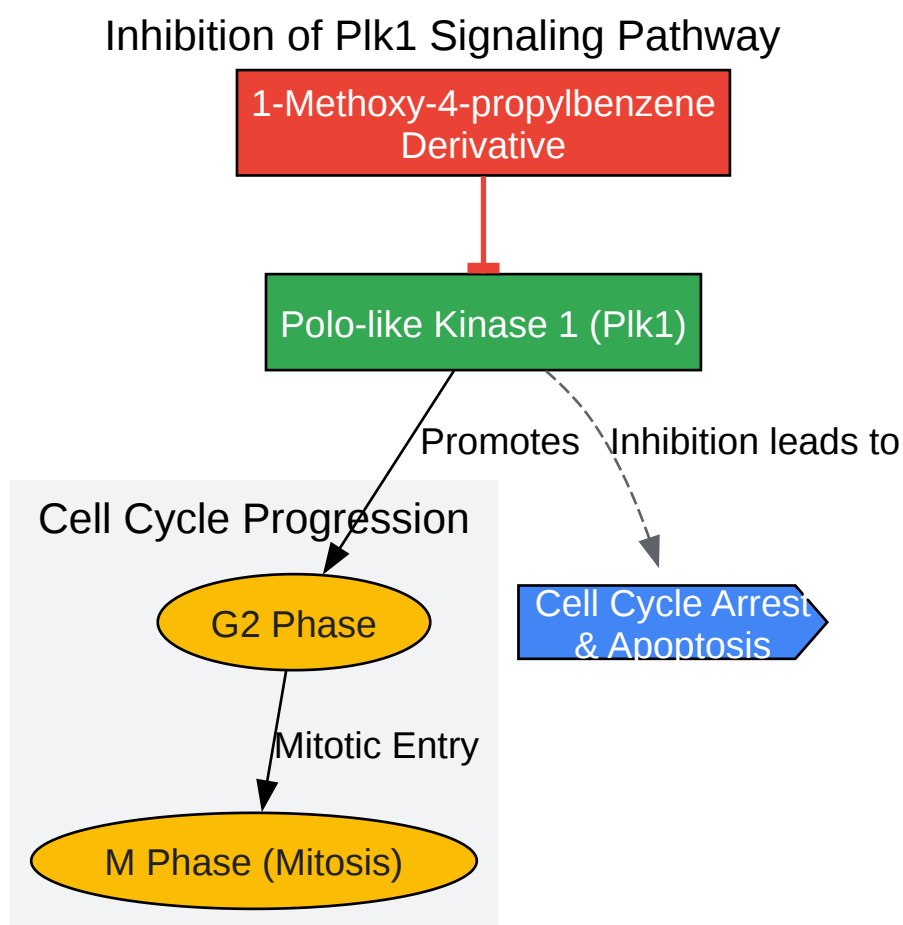


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A simplified workflow of the MTT assay for assessing cell viability.

Signaling Pathways

The anticancer potential of **1-methoxy-4-propylbenzene** derivatives, particularly as Plk1 inhibitors, highlights their interaction with critical cellular signaling pathways that regulate the cell cycle.



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